

Navigating the Acquisition of 4-Hydroxymethylbenzocyclobutene: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	4-Hydroxymethylbenzocyclobutene
Cat. No.:	B1342611

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For researchers, scientists, and drug development professionals investigating novel therapeutics and materials, the availability of specialized chemical building blocks is paramount. This technical guide addresses the commercial landscape and synthetic accessibility of **4-Hydroxymethylbenzocyclobutene** (CAS No. 38239-17-3), a valuable but commercially scarce benzocyclobutene derivative. Due to its limited off-the-shelf availability, this guide focuses on the viable path of custom synthesis, providing a curated list of potential suppliers and a proposed synthetic pathway based on established chemical literature.

Commercial Availability: A Landscape of Custom Synthesis

Our comprehensive market survey reveals that **4-Hydroxymethylbenzocyclobutene** is not readily available as a stock chemical from major suppliers. While some vendors may list the compound, it is consistently marked as unavailable for immediate purchase. This scarcity necessitates a custom synthesis approach for researchers requiring this specific molecule.

Below is a table of reputable companies specializing in custom organic synthesis that could be contracted to produce **4-Hydroxymethylbenzocyclobutene**.

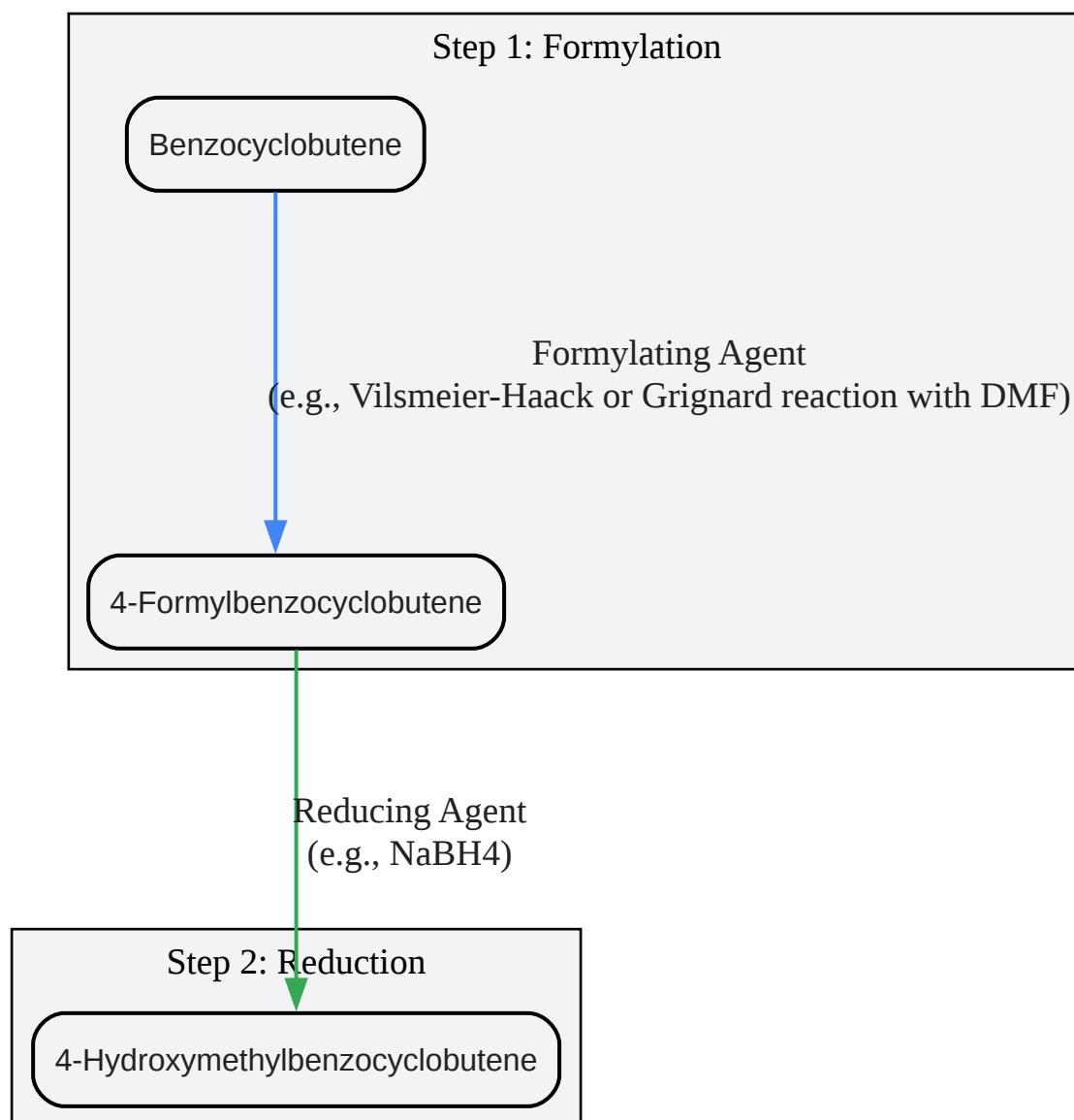
Custom Synthesis Supplier	Specialization	Geographic Regions Served
KareBay Biochem	Custom and contract specialty chemical production from milligram to multi-ton scale.	Global
Frontier Specialty Chemicals	Complex organic molecule synthesis, including heterocyclic compounds and building blocks.	Global, with manufacturing in the USA
Enamine	Wide variety of organic compounds on a milligram to kilogram scale.	Global
ResolveMass Laboratories Inc.	Tailored production of organic compounds for pharmaceutical and biotechnology industries.	North America
TCI America	Custom synthesis with capabilities from R&D to industrial production.	Global

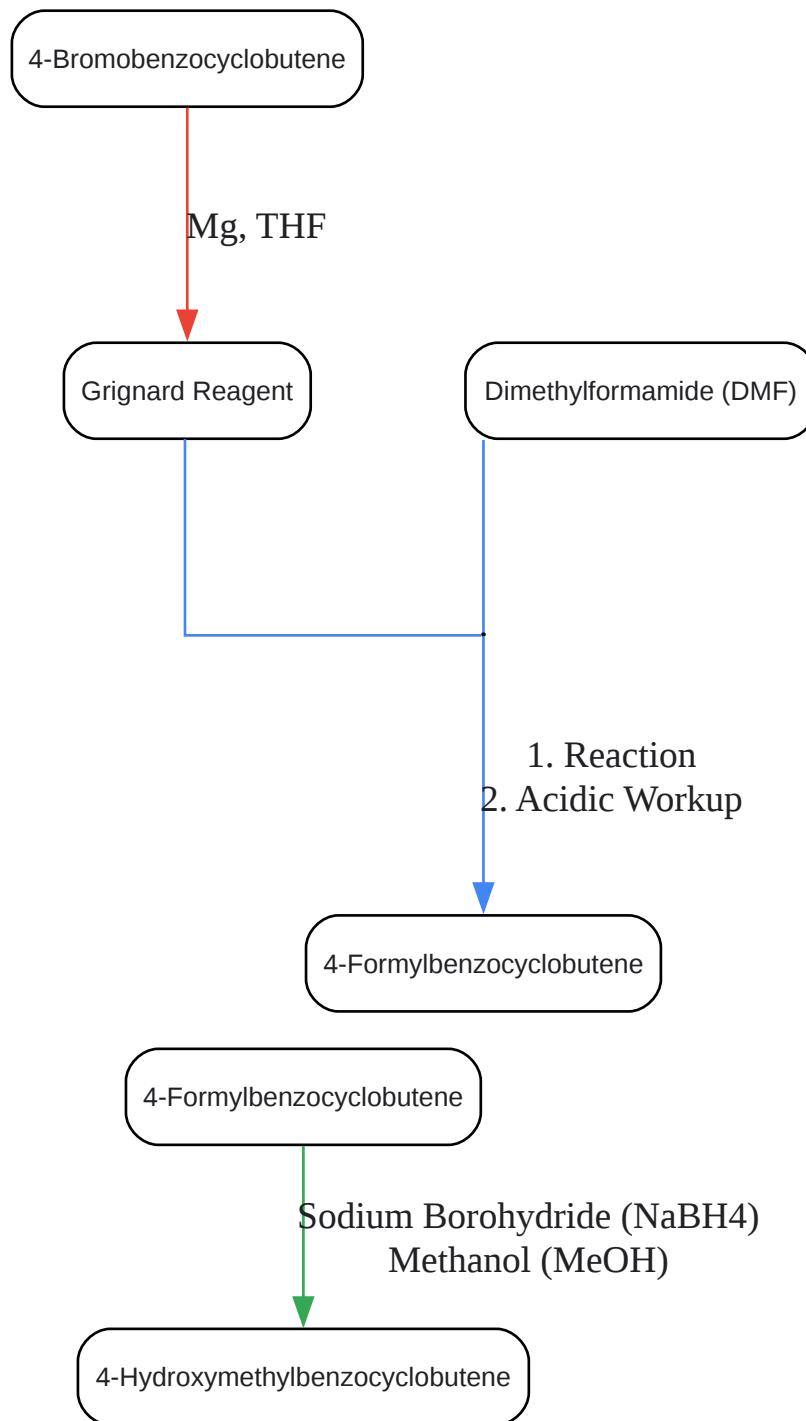
Proposed Synthetic Pathway

A plausible and efficient synthetic route to **4-Hydroxymethylbenzocyclobutene** involves a two-step process starting from commercially available benzocyclobutene:

- Formylation of Benzocyclobutene: Introduction of a formyl group at the 4-position of the benzocyclobutene ring.
- Reduction of the Aldehyde: Reduction of the resulting 4-Formylbenzocyclobutene to the target alcohol, **4-Hydroxymethylbenzocyclobutene**.

This pathway is supported by analogous reactions reported in the chemical literature for related benzocyclobutene derivatives.



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